

Leucinostatin H: A Technical Guide to its Antifungal and Antibacterial Spectrum

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Compound of Interest

Compound Name: **Leucinostatin H**

Cat. No.: **B1674799**

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Introduction

Leucinostatin H is a polypeptide antibiotic belonging to the leucinostatin family of mycotoxins produced by fungi of the *Paecilomyces* genus.^{[1][2]} Like other members of its class, **Leucinostatin H** has garnered interest for its potential as an anti-infective agent due to its activity against a range of microorganisms. This technical guide provides a comprehensive overview of the currently available data on the antifungal and antibacterial spectrum of **Leucinostatin H**, including quantitative data, likely experimental protocols, and insights into its mechanism of action.

Antimicrobial Spectrum: Quantitative Data

The antimicrobial activity of **Leucinostatin H** has been evaluated against various Gram-positive bacteria and the opportunistic fungal pathogen *Candida albicans*. The available Minimum Inhibitory Concentration (MIC) data is summarized in the tables below.

Antibacterial Spectrum

Leucinostatin H has demonstrated inhibitory activity against several Gram-positive bacteria.

Bacterial Species	Minimum Inhibitory Concentration (MIC)
Bacillus subtilis	10-100 µg/mL
Bacillus cereus	10-100 µg/mL
Staphylococcus aureus	10-100 µg/mL
(Source: [1] [3] [4] [5])	

Antifungal Spectrum

The antifungal activity of **Leucinostatin H** has been reported against the yeast *Candida albicans*.

Fungal Species	Minimum Inhibitory Concentration (MIC)
<i>Candida albicans</i>	10.0 µg/mL
(Source: [6] [7] [8])	

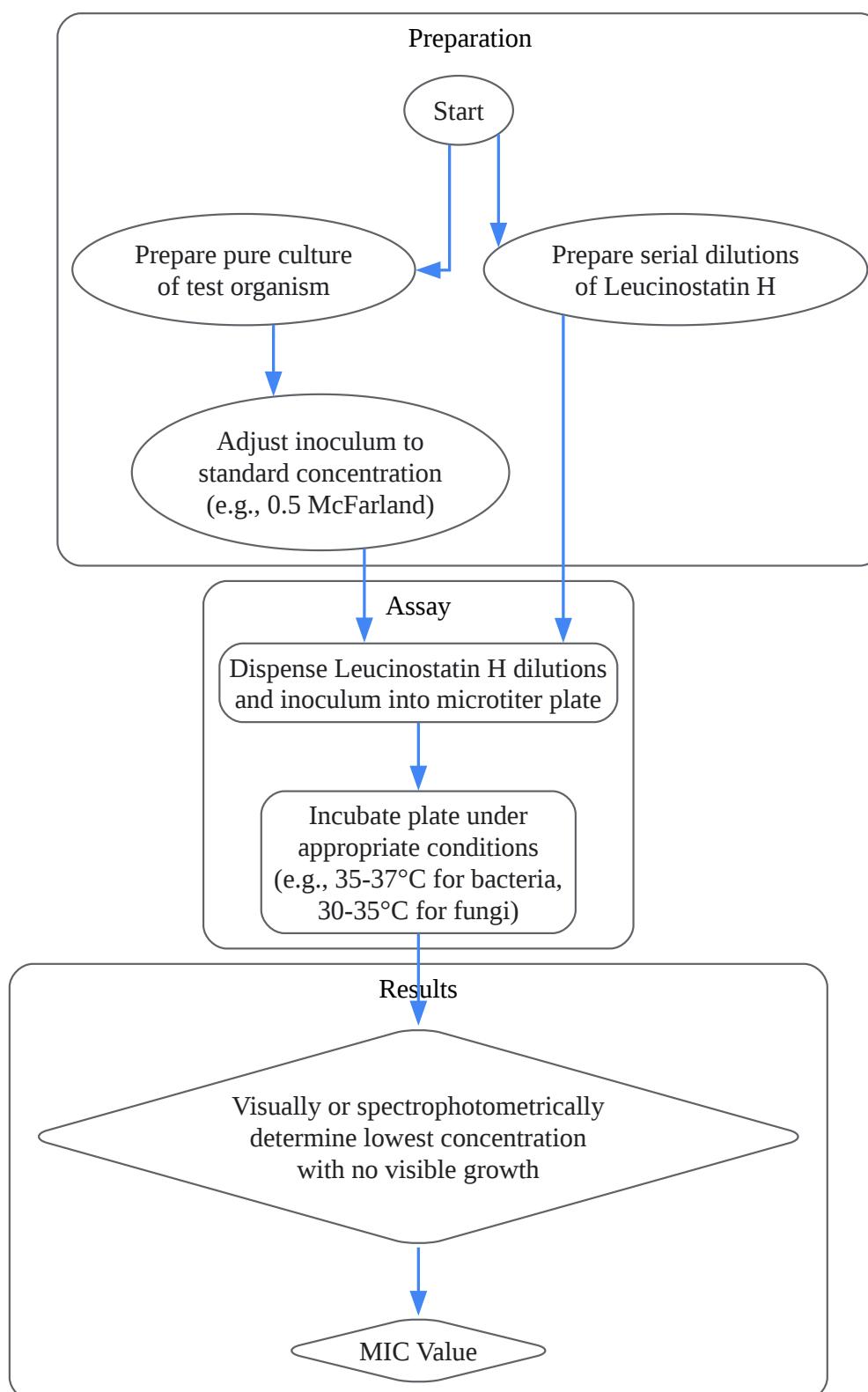
Experimental Protocols

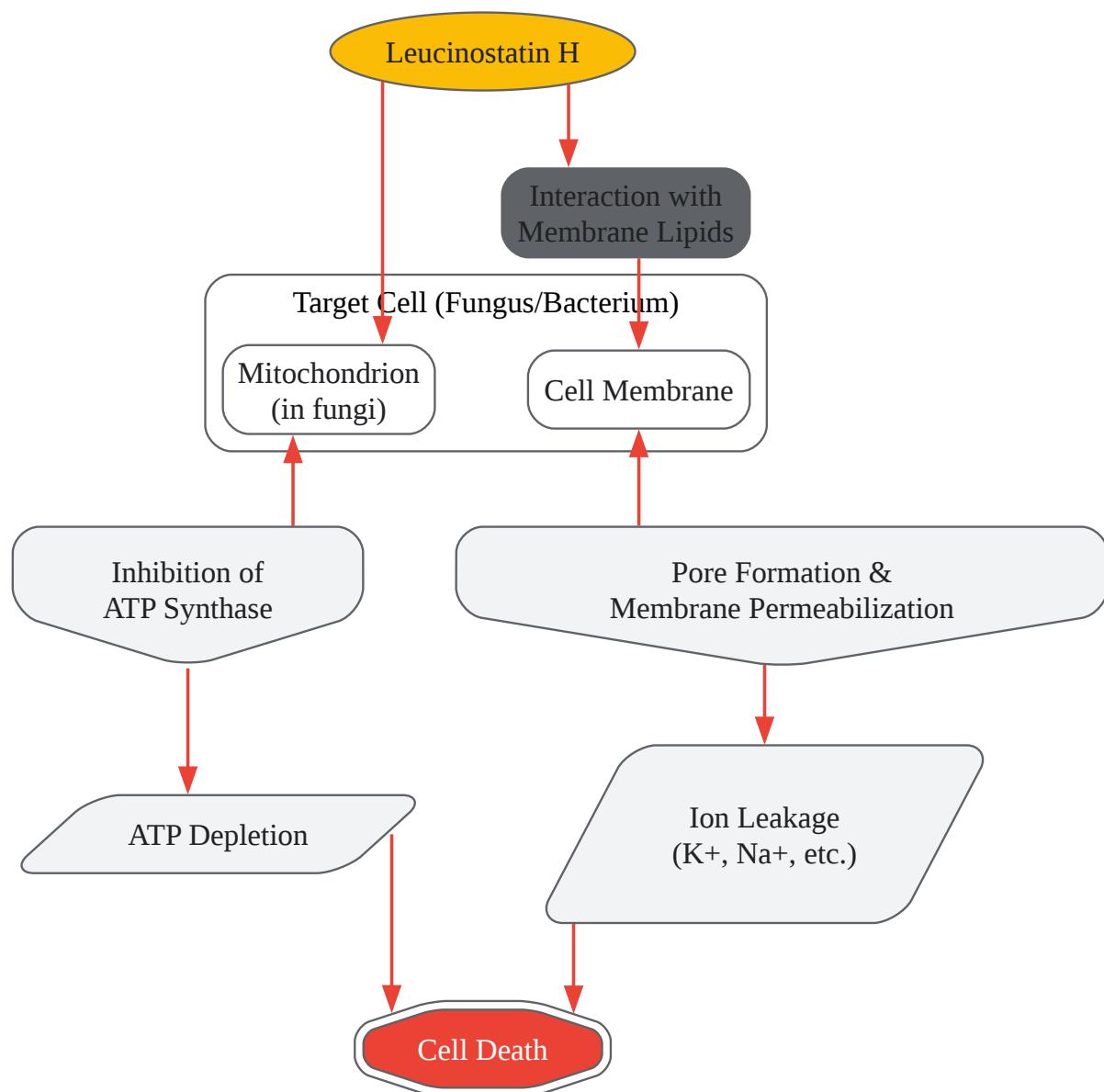
While specific, detailed experimental protocols for determining the MIC of **Leucinostatin H** are not extensively published, the methodologies likely adhere to standardized antimicrobial susceptibility testing procedures. The following represent probable protocols based on established methods.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC values for both bacteria and fungi were likely determined using a broth microdilution method, a standard and widely accepted technique for antimicrobial susceptibility testing.

Workflow for MIC Determination





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